

Toxicological data and safety profile of Acid Blue 15

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An In-depth Technical Guide to the Toxicological Data and Safety Profile of C.I. Direct Blue 15

Disclaimer: The term "**Acid Blue 15**" is associated with multiple distinct chemical compounds. This guide focuses on the toxicological data for C.I. Direct Blue 15 (CAS No. 2429-74-5), an azo dye derived from 3,3'-dimethoxybenzidine, for which extensive toxicological studies are available. It is crucial for researchers to verify the specific chemical identity of the substance they are investigating.

Introduction

C.I. Direct Blue 15 is a synthetic organic compound classified as an azo dye.[1] It has been widely used in the textile, paper, and leather industries for dyeing cellulose, silk, and wool.[2][3] Due to its widespread use and the potential for human exposure, its toxicological profile has been the subject of comprehensive investigation, most notably by the U.S. National Toxicology Program (NTP).[4][5] The primary toxicological concern associated with C.I. Direct Blue 15 is its metabolism to the known carcinogen 3,3'-dimethoxybenzidine.[1]

Physicochemical Properties



| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 2429-74-5 | [2] |
| Molecular Formula | C34H24N6Na4O16S4 | [2] |
| Molecular Weight | 992.8 g/mol | [3] |
| Appearance | Deep purple to dark blue microcrystalline powder | [2] |
| Water Solubility | Soluble | [6] |

Toxicological Data

The toxicological effects of C.I. Direct Blue 15 have been primarily evaluated through in vivo studies in rodent models.

Acute and Subchronic Toxicity

Subchronic toxicity studies in F344 rats administered C.I. Direct Blue 15 in drinking water for 13 weeks revealed dose-dependent toxic effects.[2][7] Key findings included decreased body weight gain and, at the highest dose, mortality.[7]

| Study Duration | Species | Route of Administration | Key Findings | Reference |
|----------------|-----------|----------------------------|--|-----------|
| 13 weeks | F344 Rats | Drinking Water | Decreased body weight gain, mortality at high doses. | [2][7] |

Chronic Toxicity and Carcinogenicity

Long-term exposure to C.I. Direct Blue 15 has been demonstrated to be carcinogenic in experimental animals.[3][7] The International Agency for Research on Cancer (IARC) has classified C.I. Direct Blue 15 as "possibly carcinogenic to humans (Group 2B)" based on sufficient evidence in animals.[7]



| Study Duration | Species | Route of Administrat ion | Tumor Sites | Classificati on | Reference |
|-------------------|-----------|--------------------------------|--|--|-----------|
| 2 years | F344 Rats | Drinking Water | Skin, Zymbal gland, liver, oral cavity, small and large intestines, preputial gland, clitoral gland, uterus; also mononuclear-cell leukemia. | Sufficient evidence of carcinogenicit y in experimental animals. | [3][7] |

Genotoxicity

In vitro studies on the genotoxicity of C.I. Direct Blue 15 have been conducted. However, one study reported that it did not induce chromosomal aberrations or sister chromatid exchanges in cultured mammalian cells.[4] It's important to note that azo dyes can yield genotoxic breakdown products upon metabolic reduction.[8]

| Assay | System | Result | Reference |
|----------------------------|-----------------------------|----------|-----------|
| Chromosomal Aberrations | Chinese hamster ovary cells | Negative | [3] |
| Sister Chromatid Exchange | Chinese hamster ovary cells | Negative | [3] |

Metabolism and Pharmacokinetics

The metabolism of C.I. Direct Blue 15 is a critical aspect of its toxicity. In mammals, the azo linkages of the dye can be reduced, leading to the formation of aromatic amines.[1] Specifically, C.I. Direct Blue 15 is metabolized to 3,3'-dimethoxybenzidine, a compound reasonably



anticipated to be a human carcinogen.[1][9] Distribution studies in rats have shown that the liver, kidney, and lungs accumulate and retain higher levels of the dye and its metabolites compared to other tissues.[2]

Experimental Protocols

The following provides a generalized overview of the experimental design for the chronic toxicity and carcinogenicity studies of C.I. Direct Blue 15 conducted by the NTP.

4.1. Animal Model:

- Species: Fischer 344 (F344/N) rats.[4]
- Sex: Both male and female.[7]
- Group Size: Typically 50 animals of each sex per dose group.

4.2. Administration of the Test Substance:

- Route: Drinking water.[7]
- Dose Levels: Multiple concentrations, including a control group receiving untreated water.
- Duration: 2 years (lifetime exposure).[5]

4.3. In-life Observations:

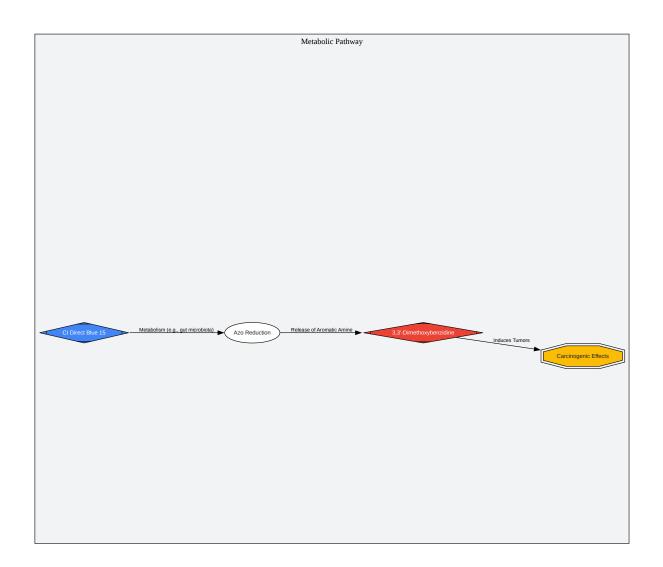
- Clinical Observations: Daily checks for morbidity and mortality.[10]
- Body Weight: Recorded weekly for the first 13 weeks and monthly thereafter.
- Water Consumption: Measured periodically to calculate compound intake.

4.4. Terminal Procedures:

- Necropsy: A complete gross necropsy is performed on all animals.
- Histopathology: A comprehensive list of tissues and organs are collected, preserved in 10% neutral buffered formalin, processed, and examined microscopically by a pathologist.[4]



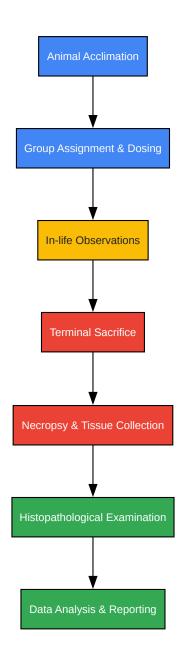
Visualizations



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Caption: Metabolic activation of C.I. Direct Blue 15 to its carcinogenic metabolite.





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Caption: Generalized workflow for a chronic toxicity and carcinogenicity study.

Safety Profile and Handling



Given the carcinogenic potential of C.I. Direct Blue 15, strict safety precautions should be observed during handling.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[11] In case of inadequate ventilation, use a certified respirator.[12]
- Handling: Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.
 [11] Use in a well-ventilated area.[11]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container, away from incompatible materials.[11]
- First Aid:
 - Skin Contact: Wash thoroughly with soap and water.[12]
 - Eye Contact: Rinse cautiously with water for several minutes.[12]
 - Ingestion: Rinse mouth with water and seek medical attention.[11]
 - Inhalation: Move to fresh air.[13]

Conclusion

The toxicological data for C.I. Direct Blue 15 (CAS No. 2429-74-5) indicates that it is a multisite carcinogen in rats, with its toxicity primarily attributed to its metabolic conversion to 3,3'-dimethoxybenzidine.[4][7] The evidence of carcinogenicity in animal studies has led to its classification as a possible human carcinogen.[7] Researchers and professionals in drug development and other fields must handle this compound with appropriate safety measures to minimize exposure and potential health risks. Further research could focus on elucidating the specific signaling pathways involved in its carcinogenicity and developing safer alternatives.

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